

An In-depth Technical Guide to 2-Methylbenzophenone

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Compound of Interest

Compound Name: 2-Methylbenzophenone

Cat. No.: B1664564

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methylbenzophenone** (CAS No. 131-58-8), a significant aromatic ketone utilized as a photoinitiator and a key intermediate in organic synthesis, including applications relevant to pharmaceutical and material sciences. This document details its physicochemical properties, spectroscopic data, and provides in-depth experimental protocols for its synthesis and purification. A key focus is the elucidation of its mechanism of action as a Type II photoinitiator, visually represented through a detailed workflow diagram. All quantitative data is summarized in structured tables for ease of reference and comparison, aiming to equip researchers and professionals in drug development and chemical sciences with critical information for their work.

Introduction

2-Methylbenzophenone, also known as o-methylbenzophenone, is an organic compound characterized by a benzoyl group attached to a toluene molecule at the ortho position. Its chemical structure imparts unique properties that make it a valuable component in various chemical processes. While the benzophenone scaffold is found in numerous biologically active molecules, **2-Methylbenzophenone** is particularly recognized for its role as a Type II photoinitiator in UV curing processes, which have applications in the manufacturing of medical devices and drug delivery systems. This guide serves as a technical resource, consolidating essential data and methodologies related to this compound.

Physicochemical and Spectroscopic Data

The fundamental properties of **2-Methylbenzophenone** are summarized below, providing a critical reference for its handling, characterization, and application in experimental settings.

Physicochemical Properties

A compilation of the key physicochemical properties of **2-Methylbenzophenone** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	131-58-8	[1] [2]
Molecular Formula	C ₁₄ H ₁₂ O	[1] [2]
Molecular Weight	196.24 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid	[3]
Melting Point	-18 °C	
Boiling Point	125-127 °C at 0.3 mmHg	
Density	1.083 g/mL at 25 °C	
Solubility	Insoluble in water; Soluble in chloroform and methanol	
Refractive Index (n ²⁰ /D)	1.5958	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **2-Methylbenzophenone**. Key spectral data are summarized in Table 2.

Spectroscopy	Key Peaks/Signals
¹ H NMR (CDCl ₃)	δ ~7.8 (m, 2H, Ar-H), ~7.5 (m, 1H, Ar-H), ~7.4 (m, 2H, Ar-H), ~7.3 (m, 4H, Ar-H), ~2.3 (s, 3H, CH ₃)
¹³ C NMR (CDCl ₃)	δ ~198 (C=O), ~138-125 (Ar-C), ~20 (CH ₃)
Infrared (IR)	~1665 cm ⁻¹ (C=O stretch), ~3060 cm ⁻¹ (Ar C-H stretch), ~2930 cm ⁻¹ (Alkyl C-H stretch)
Mass Spectrometry (MS)	m/z 196 (M ⁺), 195, 119, 91, 77

Experimental Protocols

Detailed methodologies for the synthesis and purification of **2-Methylbenzophenone** are provided to guide laboratory practice.

Synthesis of 2-Methylbenzophenone via Friedel-Crafts Acylation

This protocol describes a common method for synthesizing methylbenzophenone isomers, including the target 2-methyl isomer.

Objective: To synthesize a mixture of methylbenzophenone isomers via Friedel-Crafts acylation of toluene with benzoyl chloride.

Materials:

- Toluene
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl₃)
- Hydrochloric acid (concentrated)
- Water

- Benzene (for extraction)
- Magnesium sulfate (anhydrous)
- Round-bottom flask with reflux condenser and mechanical stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- In a round-bottom flask equipped with a mechanical stirrer and reflux condenser, dissolve benzoyl chloride in toluene.
- Slowly add anhydrous aluminum chloride to the stirred solution over a period of 20-30 minutes. The reaction is exothermic and the temperature will rise.
- Heat the reaction mixture to reflux and maintain for an additional three hours.
- After cooling to room temperature, slowly add water to quench the reaction, followed by the addition of concentrated hydrochloric acid.
- Transfer the mixture to a separatory funnel. Separate the organic layer, wash it twice with hot water, and then dry it over anhydrous magnesium sulfate.
- Concentrate the organic layer using a rotary evaporator to obtain the crude product, which will be a mixture of ortho, meta, and para isomers of methylbenzophenone.

Purification of 2-Methylbenzophenone

The crude product from the synthesis contains a mixture of isomers. The following protocols outline methods for isolating the **2-Methylbenzophenone**.

Objective: To separate **2-Methylbenzophenone** from its meta and para isomers.

Method 1: Fractional Vacuum Distillation Fractional distillation under reduced pressure can be used to separate the isomers based on their different boiling points. The ortho-isomer (**2-Methylbenzophenone**) generally has a lower boiling point than the meta and para isomers.

Procedure:

- Set up a fractional distillation apparatus for vacuum distillation.
- Introduce the crude isomeric mixture into the distillation flask.
- Gradually reduce the pressure and begin heating the mixture.
- Collect the fraction that distills at the boiling point corresponding to **2-Methylbenzophenone** under the specific vacuum pressure.

Method 2: Column Chromatography Column chromatography is an effective method for the separation of isomers with different polarities.

Materials:

- Silica gel (300-400 mesh)
- Petroleum ether
- Chromatography column
- Collection flasks

Procedure:

- Prepare a silica gel slurry in petroleum ether and pack the chromatography column.
- Dissolve the crude product in a minimal amount of the eluent (petroleum ether).
- Carefully load the sample onto the top of the silica gel column.
- Elute the column with petroleum ether, collecting fractions.[\[3\]](#)

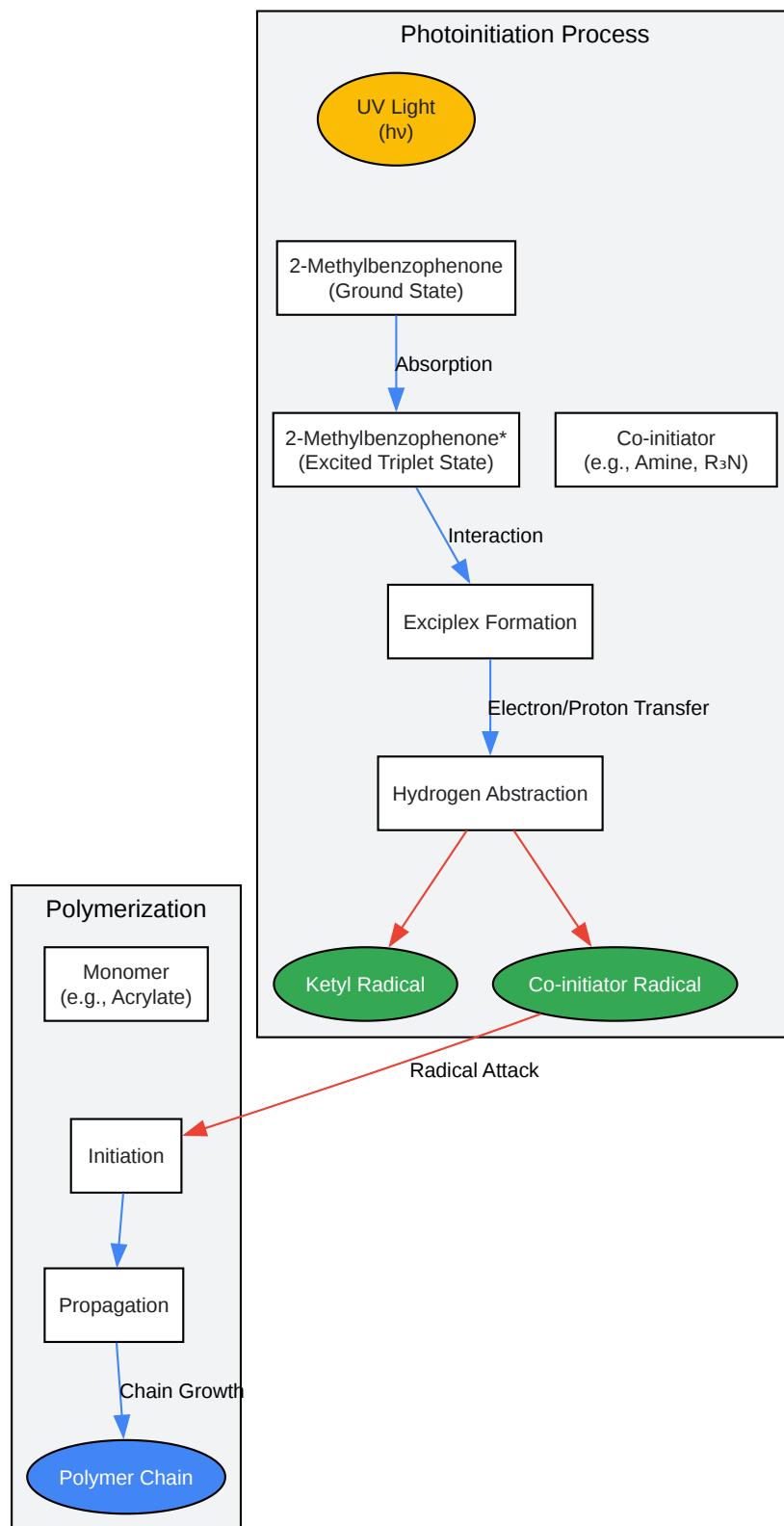
- Monitor the fractions by Thin Layer Chromatography (TLC) to identify those containing the desired **2-Methylbenzophenone** isomer.
- Combine the pure fractions and evaporate the solvent to obtain purified **2-Methylbenzophenone**.

Mechanism of Action: Photoinitiation

2-Methylbenzophenone is classified as a Type II photoinitiator. Its primary mechanism of action involves the absorption of UV radiation, leading to an excited state, followed by a bimolecular reaction with a co-initiator to generate free radicals. These radicals then initiate a polymerization reaction.

Photoinitiation Workflow

The following diagram illustrates the step-by-step process of photoinitiation by **2-Methylbenzophenone**.

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Caption: Workflow of Type II photoinitiation by **2-Methylbenzophenone**.

The process begins with the absorption of UV light by **2-Methylbenzophenone**, promoting it to an excited triplet state. This excited molecule then interacts with a co-initiator, such as a tertiary amine, abstracting a hydrogen atom to form a ketyl radical and a co-initiator radical. The co-initiator radical is typically the primary species that initiates the polymerization of monomers, such as acrylates, leading to the formation of a polymer chain. This process is fundamental to UV curing technologies.

Applications in Research and Drug Development

While **2-Methylbenzophenone** is not typically a direct therapeutic agent, its properties as a photoinitiator are highly relevant to the pharmaceutical and medical fields:

- **Drug Delivery:** UV-curable polymers initiated by compounds like **2-Methylbenzophenone** can be used to encapsulate drugs, allowing for controlled release profiles.
- **Medical Device Manufacturing:** The rapid, solvent-free curing process is ideal for the production of biocompatible coatings, adhesives, and components of medical devices.
- **Biomaterials:** It can be used in the photopolymerization of hydrogels for tissue engineering and 3D cell culture applications.
- **Synthetic Intermediate:** As a versatile chemical building block, it can be a precursor in the synthesis of more complex molecules with potential biological activity. The benzophenone scaffold is a common feature in many pharmacologically active compounds.

Conclusion

2-Methylbenzophenone is a compound of significant industrial and research interest. This guide has provided a detailed technical overview of its properties, synthesis, purification, and mechanism of action as a photoinitiator. The presented data and protocols are intended to support researchers and professionals in leveraging the unique characteristics of **2-Methylbenzophenone** in their applications, from fundamental organic synthesis to the development of advanced materials for medical and pharmaceutical uses. Further research into the biological activities of **2-Methylbenzophenone** and its derivatives may yet uncover new therapeutic potentials.

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